

# 5-Iodoquinoxaline: A Comprehensive Technical Guide for Researchers

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|----------------------|-------------------|-----------|
| Compound Name:       | 5-lodoquinoxaline |           |
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For the attention of researchers, scientists, and professionals in drug development, this document provides a detailed overview of the physical and chemical properties of **5-lodoquinoxaline**, including its synthesis, reactivity, and spectral characterization.

### Introduction

**5-lodoquinoxaline** is a halogenated derivative of quinoxaline, a heterocyclic aromatic compound. The quinoxaline ring system is a common scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties. The introduction of an iodine atom at the 5-position of the quinoxaline core can significantly influence its physicochemical properties and biological activity, making it a molecule of interest for further investigation and as a potential intermediate in the synthesis of more complex molecules.

### **Physicochemical Properties**

While a comprehensive experimental dataset for **5-lodoquinoxaline** is not readily available in public databases, its properties can be inferred from the general characteristics of haloquinoxalines and related iodo-substituted aromatic compounds.

Table 1: Estimated Physicochemical Properties of **5-lodoquinoxaline** 



| Property          | Estimated<br>Value/Characteristic   | Notes   |
|-------------------|---|---|
| Molecular Formula | C <sub>8</sub> H <sub>5</sub> IN <sub>2</sub>   |   |
| Molecular Weight  | 256.05 g/mol  | _   |
| Appearance        | Likely a crystalline solid  | Based on similar haloaromatic compounds.                                    |
| Melting Point     | Expected to be higher than quinoxaline (29-30 °C)   | The iodine atom increases molecular weight and intermolecular forces.       |
| Boiling Point     | Significantly higher than quinoxaline (220-225 °C)  | The iodine atom increases molecular weight and intermolecular forces.       |
| Solubility        | Sparingly soluble in water; soluble in organic solvents like DMSO, DMF, and chlorinated solvents. | Typical for aromatic compounds with a halogen substituent.                  |
| рКа               | Expected to be a weak base, with a pKa slightly lower than quinoxaline (~0.6)                     | The electron-withdrawing effect of iodine is expected to decrease basicity. |

### **Chemical Properties and Reactivity**

The chemical reactivity of **5-lodoquinoxaline** is primarily dictated by the quinoxaline ring system and the presence of the iodine substituent.

- Nucleophilic Aromatic Substitution: The iodine atom at the 5-position is susceptible to
  displacement by strong nucleophiles. This reactivity is a key feature for the further
  functionalization of the quinoxaline scaffold. The reactivity of haloquinoxalines in nucleophilic
  substitution reactions is an important aspect of their chemistry.
- Metal-Catalyzed Cross-Coupling Reactions: The carbon-iodine bond can participate in various palladium-catalyzed cross-coupling reactions, such as Suzuki, Sonogashira, and



Heck couplings. This allows for the introduction of a wide range of substituents at the 5-position, enabling the synthesis of diverse derivatives.

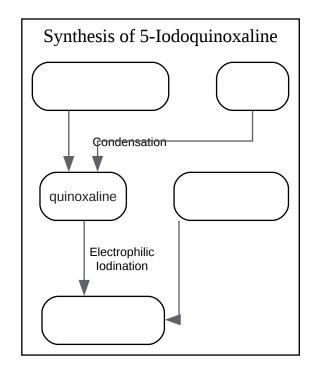
Reactions of the Quinoxaline Ring: The nitrogen atoms in the quinoxaline ring impart basic
properties and can be protonated or alkylated. The aromatic ring can also undergo
electrophilic substitution reactions, although the presence of the deactivating iodine atom
may influence the regioselectivity and reaction conditions required.

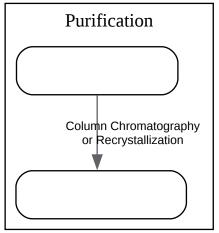
# Experimental Protocols Synthesis of 5-lodoquinoxaline

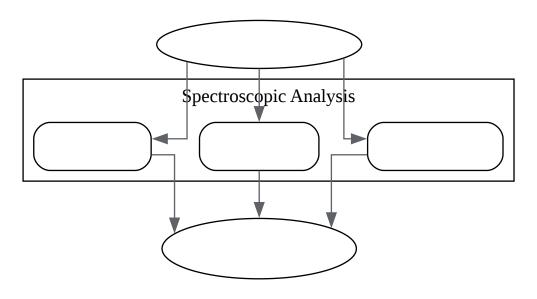
A specific, detailed experimental protocol for the synthesis of **5-lodoquinoxaline** is not readily available in the searched literature. However, a plausible synthetic route can be adapted from general methods for the synthesis of quinoxalines and the iodination of aromatic compounds. The most common method for quinoxaline synthesis involves the condensation of an ophenylenediamine with a **1,2-dicarbonyl** compound. Iodine has been reported as an effective catalyst for this type of reaction.[1]

Proposed Synthesis Workflow:











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### References

- 1. An Effective Microwave-Induced Iodine-Catalyzed Method for the Synthesis of Quinoxalines via Condensation of 1,2-Diamines with 1,2-Dicarbonyl Compounds - PMC [pmc.ncbi.nlm.nih.gov]
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